

Essential Safety and Logistical Information for Handling Benfluorex, (S)-

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Compound of Interest

Compound Name: Benfluorex, (S)-

Cat. No.: B15187141

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Audience: Researchers, scientists, and drug development professionals.

This document provides immediate, essential safety and logistical information for the handling and disposal of **Benfluorex, (S)-**, in a laboratory setting. The following procedural guidance is designed to answer specific operational questions and ensure the safe management of this compound.

Disclaimer: A specific Safety Data Sheet (SDS) for the (S)-enantiomer of Benfluorex was not located. The following guidance is based on the available data for Benfluorex Hydrochloride and general principles for handling potent pharmaceutical compounds. It is imperative to consult your institution's Environmental Health and Safety (EHS) office for site-specific protocols.

Quantitative Data

Property	Value	Source
Chemical Name	2-({1-[3-(trifluoromethyl)phenyl]propan-2-yl}amino)ethyl benzoate	PubChem[1]
CAS Number	23602-78-0 (Free base)	LGC Standards[2]
Molecular Formula	C ₁₉ H ₂₀ F ₃ NO ₂	PubChem[1]
Molecular Weight	351.4 g/mol	PubChem[1]
Physical State	Solid	Assumed
logP	4.26	DrugBank Online[3]
Water Solubility	0.00128 mg/mL	DrugBank Online[3]
pKa (Strongest Basic)	9.14	DrugBank Online[3]
GHS Hazard Statements	H301 (Toxic if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H370 (Causes damage to organs)[4][5]	PubChem[4]

Operational Plan: Handling Benfluorex, (S)-

Given that Benfluorex is classified as a potent compound, all handling should be performed with stringent safety measures to minimize exposure.

1. Engineering Controls:

- All manipulations of solid **Benfluorex, (S)-** (e.g., weighing, preparing solutions) must be conducted in a certified chemical fume hood or a ventilated laminar flow enclosure to prevent inhalation of dust particles.[6]
- For procedures with a high potential for aerosol generation, a glove box or isolator is recommended.[7]

- Ensure that the work area has negative air pressure relative to adjacent spaces to contain any potential contamination.[8]

2. Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield must be worn at all times.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile) and inspect them for any signs of damage before use. Change gloves frequently and immediately after any suspected contact.
- Body Protection: A fully buttoned lab coat must be worn. For larger quantities or when there is a risk of splashing, consider a disposable gown.
- Respiratory Protection: If working outside of a fume hood is unavoidable, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required.

3. Handling Procedures:

- Preparation: Before handling, ensure all necessary equipment and safety materials (e.g., spill kit) are readily available.
- Weighing: Use a vented balance safety enclosure or conduct weighing within a chemical fume hood.[6] Use anti-static weigh boats to prevent dispersal of the powder.
- Solution Preparation: Add the solid to the solvent slowly to avoid splashing. Keep the container covered as much as possible during this process.
- General Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.

Disposal Plan: Benfluorex, (S)-

All **Benfluorex, (S)-** waste is considered hazardous and must be disposed of according to institutional and local regulations.

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect all solid waste contaminated with **Benfluorex, (S)-** (e.g., used weigh boats, contaminated gloves, paper towels) in a dedicated, clearly labeled hazardous waste container.
 - The container must be made of a compatible material, have a tight-fitting lid, and be kept closed except when adding waste.[\[9\]](#)[\[10\]](#)
- Liquid Waste:
 - Collect all liquid waste containing **Benfluorex, (S)-** in a separate, sealed, and clearly labeled hazardous waste container.
 - Do not mix with other waste streams unless explicitly permitted by your EHS office.[\[11\]](#)
- Sharps Waste:
 - Any sharps (e.g., needles, Pasteur pipettes) contaminated with **Benfluorex, (S)-** must be disposed of in a designated sharps container for hazardous chemical waste.

2. Container Labeling:

- All waste containers must be labeled with "Hazardous Waste" and the full chemical name: "**Benfluorex, (S)-**".
- Include the approximate concentration and quantity of the waste.
- Indicate the date when waste was first added to the container.

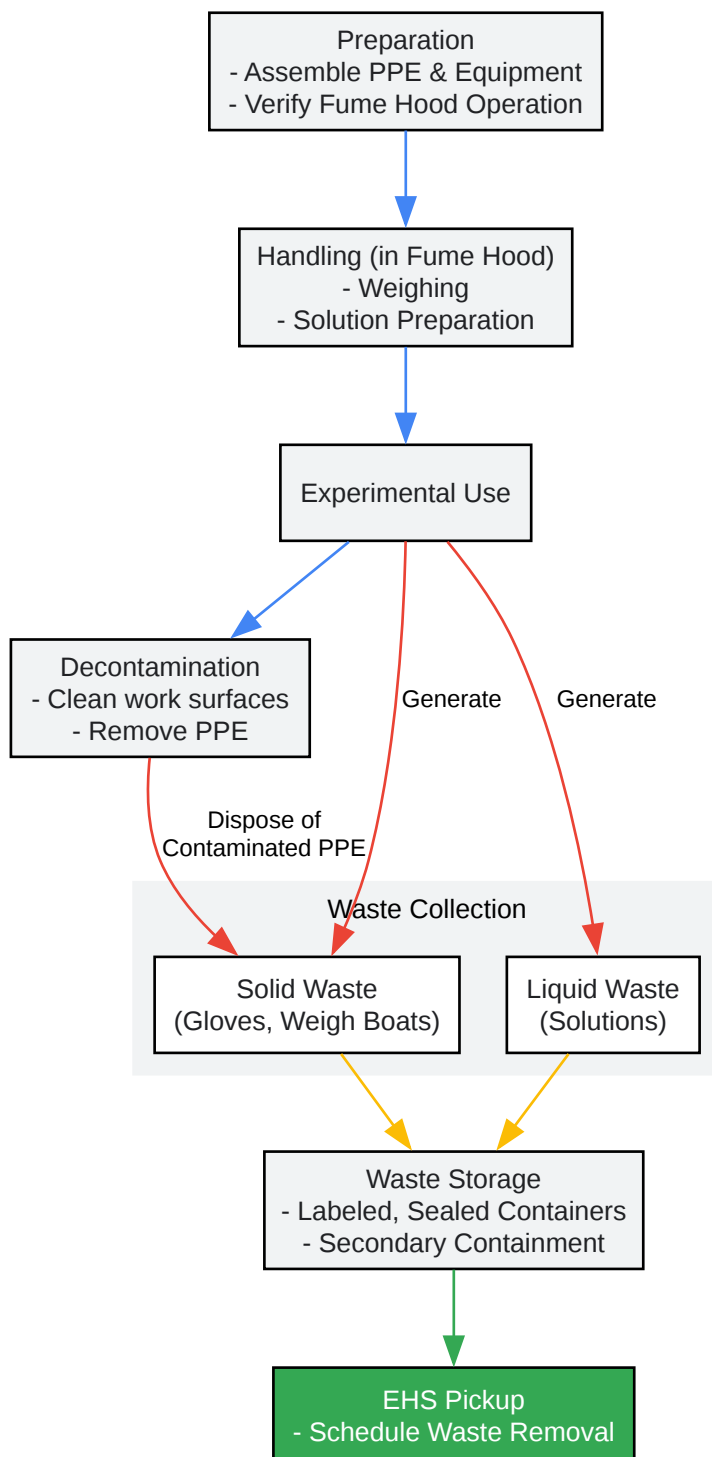
3. Storage of Waste:

- Store hazardous waste containers in a designated satellite accumulation area within the laboratory.[\[10\]](#)
- Ensure secondary containment is used for liquid waste containers to prevent spills.[\[9\]](#)

4. Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of **Benfluorex, (S)**- down the drain or in the regular trash.[9]

Visual Workflow for Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **Benfluorex, (S)-**.

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